

# Application Notes and Protocols for Platelet Aggregation Assay Using BW 245C

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Compound of Interest		
Compound Name:	(8-epi)-BW 245C	
Cat. No.:	B1663050	Get Quote

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### Introduction

Platelet aggregation is a critical process in hemostasis and thrombosis. The study of compounds that modulate platelet function is essential for the development of novel anti-thrombotic therapies. BW 245C is a stable and selective agonist of the prostaglandin D2 (PGD2) receptor 1 (DP1). Activation of the DP1 receptor in platelets leads to an increase in intracellular cyclic adenosine monophosphate (cAMP), which in turn inhibits various platelet activation pathways, resulting in the inhibition of platelet aggregation.[1][2][3] These application notes provide a detailed protocol for utilizing BW 245C to study the inhibition of platelet aggregation using light transmission aggregometry (LTA).

## **Principle of the Assay**

Light transmission aggregometry is the gold standard for in vitro assessment of platelet function. The assay measures the change in light transmission through a suspension of platelet-rich plasma (PRP) as platelets aggregate in response to an agonist. In a resting state, platelets in PRP cause the sample to be turbid, resulting in low light transmission. Upon the addition of a platelet agonist (e.g., ADP, collagen), platelets aggregate, forming larger clumps. This leads to a decrease in turbidity and a corresponding increase in light transmission, which is recorded over time.

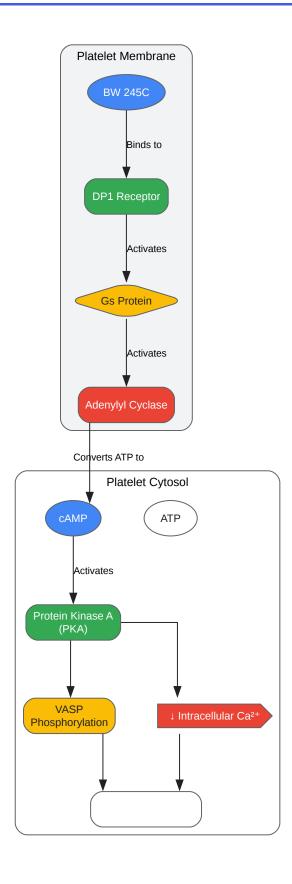


To assess the inhibitory effect of BW 245C, PRP is pre-incubated with varying concentrations of the compound before the addition of a platelet agonist. The extent to which BW 245C inhibits the agonist-induced aggregation is then quantified.

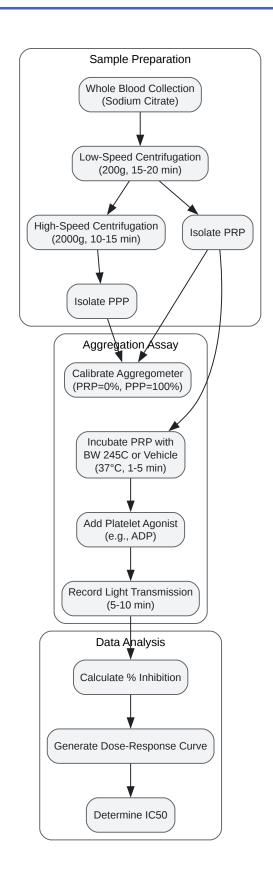
## Signaling Pathway of BW 245C in Platelets

BW 245C exerts its anti-aggregatory effect by activating the DP1 receptor, a G-protein coupled receptor (GPCR) linked to the Gs alpha subunit. This initiates a signaling cascade that ultimately inhibits platelet activation.









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### References

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- 2. Historical perspective on ADP-induced platelet activation PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis and platelet aggregation inhibiting activity of acid side-chain modified hydantoin prostaglandin analogues PubMed [pubmed.ncbi.nlm.nih.gov]
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